

automated amino acid analysis using fluorenylmethyl chloroformate

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Compound Focus: 2-AMINO-9-FLUORENOL

CAS No.: 33417-27-5

Cat. No.: S661676

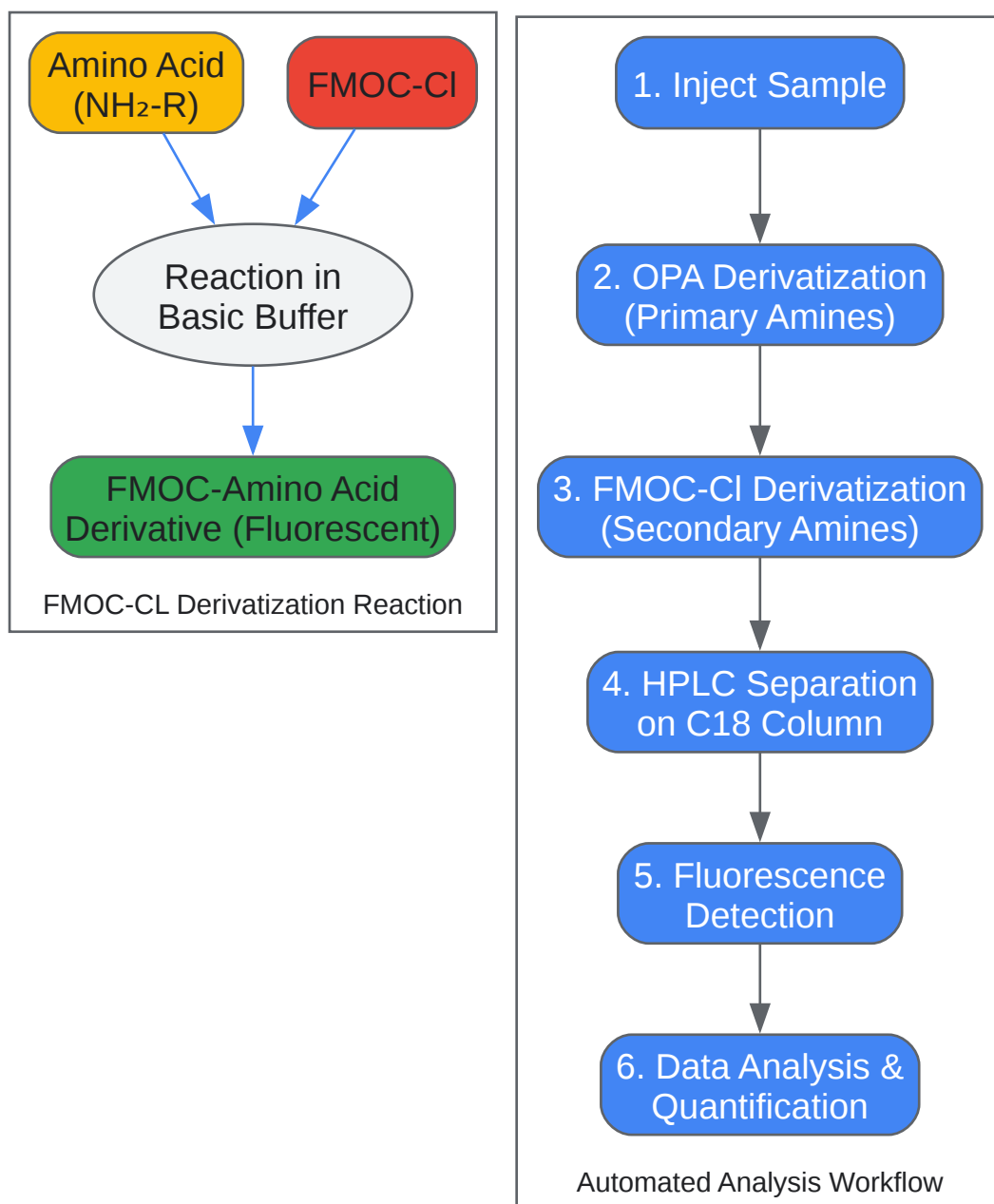
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Principles of FMOC Derivatization

The method is based on **pre-column derivatization**, where amino acids are reacted with FMOC-Cl to form highly fluorescent derivatives before HPLC separation.

- **Reaction with Primary Amino Acids:** FMOC-Cl reacts with primary amines to form stable, fluorescent FMOC-adducts [1].
- **Reaction with Secondary Amino Acids:** A key advantage is that FMOC-Cl is also a suitable reagent for the analysis of secondary amino acids (e.g., proline) [1].
- **Derivatization Order:** In automated systems, the sample is often derivatized first with **o-phthaldialdehyde (OPA)** to tag primary amines, followed by FMOC-Cl to tag secondary amines [2]. This sequential reaction allows for the comprehensive analysis of all proteinogenic amino acids.

The diagram below illustrates the core chemical reaction and the sequential workflow of a typical automated analysis.



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Generalized Protocol for Automated Analysis

The following table outlines a generalized protocol based on the application note for an Agilent Poroshell HPH-C18 column [2]. You will need to optimize volumes, times, and gradients for your specific instrument and column.

Table 1: Generalized Protocol Steps for Automated FMOC Analysis

Step	Parameter	Description	Considerations
1. Sample Prep	Hydrolysis & Dilution	Protein samples are typically acid-hydrolyzed, neutralized, and diluted in a suitable buffer.	Ensure pH is correct for derivatization.
	Reagent 1 (OPA)	The autosampler mixes sample with OPA reagent first.	Reacts with primary amino acids.
2. Automated Derivatization	Reagent 2 (FMOC-Cl)	The instrument then adds FMOC-Cl solution to the same vial.	Reacts with secondary amino acids. Specific mixing times and volumes are model-dependent [2].
	Column	Agilent Poroshell HPH-C18 (e.g., 4.6 x 100 mm, 2.7 µm) [2].	Superficially porous particles offer high efficiency with lower backpressure.
	Mobile Phase A	Aqueous buffer (e.g., Sodium phosphate, pH ~7.8).	-
	Mobile Phase B	Organic solvent (e.g., Acetonitrile, Methanol).	-
	Gradient	Binary gradient from low to high %B.	A typical run time may be around 30 minutes [2].
3. HPLC Separation			
4. Detection	Fluorescence	Excitation: ~265 nm, Emission: ~310 nm [1].	FMOC derivatives are highly fluorescent.

Key Methodological Considerations

Table 2: Advantages, Challenges, and Specifications

Aspect	Details
Key Advantages	High sensitivity for both primary and secondary amino acids; suitability for complex samples like fermentation products [1] [2].
Column Performance	Poroshell HPH-C18 columns show excellent stability , maintaining performance for over 500 injections with only slight retention time shifts [2].
Reagent Handling	FMOC-Cl is moisture-sensitive and should be stored at 2-8°C [3]. Solutions should be prepared fresh regularly. The automated derivatization program must be carefully configured for the specific autosampler model [2].
Method Transfer	Methods can be transferred between different column dimensions (e.g., 4.6, 3.0, and 2.1 mm ID) with consistent results and a high correlation of retention times ($R^2 = 0.997$) [2].

Practical Notes

- **Reagent Stability:** FMOC-Cl is corrosive and moisture-sensitive. Always use high-purity reagents, store them correctly, and ensure all solvents are anhydrous for preparing stock solutions [3].
- **Automation is Key:** Automated online derivatization ensures superior reproducibility of reaction times and volumes compared to manual methods, which is critical for quantitative accuracy [2].
- **Troubleshooting:** If peak shape degrades or retention times shift significantly, check the column integrity and prepare fresh derivatization reagents.

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